experimental setup for reactions involving 3-(4-Chlorophenyl)cyclobutan-1-ol

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Compound of Interest	
Compound Name:	*3-(4-Chlorophenyl)cyclobutan-1-ol*
CAS No.:	*1184692-46-3*
Cat. No.:	*B2918504*

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Executive Summary & Strategic Value

The **3-(4-Chlorophenyl)cyclobutan-1-ol** scaffold represents a high-value pharmacophore in modern medicinal chemistry. Unlike flexible alkyl chains, the cyclobutane ring provides rigid conformational restriction, directing substituents into precise vectors that can enhance potency and selectivity. Furthermore, the cyclobutane ring serves as a bioisostere for phenyl rings and linear alkyl spacers, often improving metabolic stability (blocking

-oxidation) and solubility.

This guide addresses the primary synthetic challenge: Stereocontrol. Unlike cyclohexane systems, where conformational analysis is straightforward, 3-substituted cyclobutanones exhibit unique puckering ("butterfly" conformation) that dictates reactivity.

Key Technical Insights:

- The "Cis-Preference" Phenomenon: Hydride reduction of 3-substituted cyclobutanones is highly selective for the cis-isomer (1,3-cis), regardless of reagent bulk.

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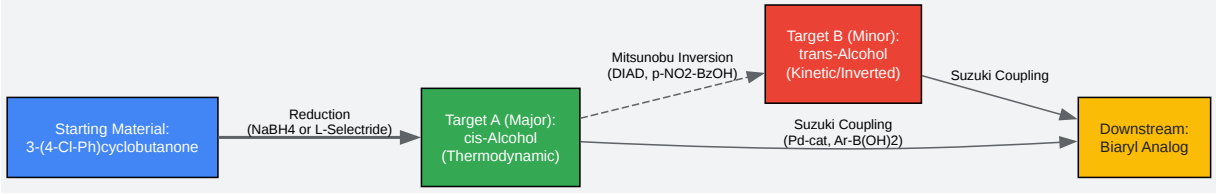
- Thermodynamic Stability: The cis-1,3-disubstituted isomer typically adopts a pseudo-diequatorial conformation, making it thermodynamically more stable than the trans-isomer.
- Orthogonal Reactivity: The molecule contains two distinct reaction centers: the secondary alcohol (for esterification/etherification) and the aryl chloride (for cross-coupling).

Chemical Properties & Safety Profile

Property	Data	Notes
CAS Number	152713-95-6	(Alcohol); Ketone precursor: 152714-07-3
Molecular Weight	182.65 g/mol	
Appearance	White to off-white solid	Low melting point solid or viscous oil
Solubility	DCM, THF, EtOAc, MeOH	Poorly soluble in water/hexanes
Stability	Stable under standard conditions	Avoid strong Lewis acids (ring expansion risk)
Hazards	Irritant (Skin/Eye/Respiratory)	Standard PPE (Gloves, Goggles, Fume Hood)

Experimental Workflow & Decision Tree

The following diagram outlines the critical decision points for synthesizing the specific isomer required for your SAR (Structure-Activity Relationship) study.



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Figure 1: Synthetic workflow for accessing cis- and trans-isomers and downstream functionalization.

Detailed Experimental Protocols

Module A: Stereoselective Reduction (Synthesis of cis-Isomer)

Objective: To reduce 3-(4-chlorophenyl)cyclobutan-1-one to cis-**3-(4-chlorophenyl)cyclobutan-1-ol**.

Mechanism & Rationale: Reduction of 3-substituted cyclobutanones is governed by torsional strain. Hydride attack occurs preferentially from the "anti" face relative to the bulky C3-substituent to minimize torsional strain in the transition state. This invariably yields the cis-alcohol as the major product (>90% dr), even with bulky reagents like L-Selectride.

Protocol:

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and equip with a magnetic stir bar and nitrogen inlet.
- Dissolution: Charge the flask with 3-(4-chlorophenyl)cyclobutan-1-one (1.0 equiv, 5.0 mmol) and dissolve in anhydrous THF (25 mL, 0.2 M). Cool the solution to -78 °C (acetone/dry ice bath).
    - Note: Lower temperatures enhance diastereoselectivity (dr).
- Reduction: Slowly add L-Selectride (1.0 M in THF, 1.2 equiv, 6.0 mL) dropwise over 10 minutes.
    - Alternative: For cost-efficiency,

      (1.5 equiv) in MeOH at 0 °C can be used, though dr may drop slightly (typically ~9:1 cis:trans).
- Reaction: Stir at -78 °C for 1 hour. Monitor by TLC (30% EtOAc/Hexanes).

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- Quench: Carefully quench with saturated aqueous

  (10 mL) at -78 °C. Allow to warm to room temperature.

- Oxidative Workup (Critical for Borohydrides): Add 30%

  (2 mL) and 10% NaOH (2 mL) to cleave the boron complex. Stir for 20 mins.

- Isolation: Extract with EtOAc (3 x 20 mL). Wash combined organics with brine, dry over

  , and concentrate.

- Purification: Flash chromatography (gradient 10-40% EtOAc/Hexanes). The cis-isomer elutes after the trans-isomer (more polar).

Yield: 85-95% | dr: >95:5 (cis:trans)

Module B: Stereochemical Inversion (Synthesis of trans-Isomer)

Objective: To access the elusive trans-isomer via Mitsunobu inversion.

Rationale: Direct reduction rarely yields the trans-isomer. The most reliable method is to synthesize the cis-alcohol and invert the stereocenter using a Mitsunobu reaction followed by hydrolysis.

Protocol:

- Reagents: Dissolve cis-**3-(4-chlorophenyl)cyclobutan-1-ol** (1.0 equiv), Triphenylphosphine (

  , 1.5 equiv), and p-nitrobenzoic acid (1.5 equiv) in anhydrous THF (0.2 M).

- Addition: Cool to 0 °C. Add Diisopropyl azodicarboxylate (DIAD, 1.5 equiv) dropwise.

- Reaction: Stir at 0 °C for 30 mins, then warm to RT and stir overnight.

- Hydrolysis: Isolate the intermediate ester (optional) or hydrolyze directly by adding LiOH (3.0 equiv) and MeOH/

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(1:1). Stir until the ester is consumed.

- Purification: Extract and purify via column chromatography.

Yield: 60-75% (2 steps) | Stereochemical Purity: >98% trans

Module C: Chemoselective Cross-Coupling

Objective: Suzuki-Miyaura coupling at the aryl chloride without protecting the alcohol.

Rationale: Modern Pd-catalysts allow coupling of aryl chlorides in the presence of free hydroxyl groups. However, the alcohol can coordinate to Pd, potentially slowing the reaction. Using a biaryl phosphine ligand (e.g., XPhos, SPhos) prevents this.

Protocol:

- Catalyst System:

  (1 mol%) + XPhos (2 mol%).

- Base:

  (2.0 equiv).

- Solvent: 1,4-Dioxane/

  (4:1). Degas thoroughly.

- Conditions: Heat to 80-100 °C for 4-12 hours.

- Note: The cyclobutane ring is stable to these conditions; however, avoid strong Lewis acids which might trigger ring expansion.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low cis/trans selectivity	Reaction temperature too high	Perform reduction at -78 °C; Switch from to L-Selectride.
Ring Opening	Radical conditions or strong acid	Avoid CAN (Ceric Ammonium Nitrate) or Ag(I) oxidants, which are known to cleave cyclobutanols.
Poor Separation	Isomers co-elute	Use a specialized column (e.g., C18 reverse phase) or derivatize as esters (benzoates) to improve separation factors ( ).

References

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Sources

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